

Hpk1-IN-16: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Hpk1-IN-16*

Cat. No.: *B12423452*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling information for **Hpk1-IN-16**, a potent and selective inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). The information is intended to guide laboratory personnel in the safe use and management of this compound.

Chemical and Physical Properties

Hpk1-IN-16 is a small molecule inhibitor being investigated for its role in cancer immunotherapy.^{[1][2]} Understanding its physical and chemical characteristics is fundamental to its safe handling.

Property	Value	Reference
Chemical Name	Hpk1-IN-16	[3]
Synonyms	Not Available	[3]
CAS Number	2294965-95-8	[1][3]
Molecular Formula	C28H27FN4O4	[1][3]
Molecular Weight	454.54 g/mol	[1][3]
Appearance	Powder	[1]
Purity	Not specified, for research use only	[2]

Toxicological Information

The primary hazards associated with **Hpk1-IN-16** are related to its potential toxicity if ingested and its environmental impact.

Hazard Classification (GHS)	Code	Description	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[3]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life	[3]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects	[3]

LD50/LC50: No data available.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Condition	Recommendation	Reference
Handling	Avoid inhalation, and contact with eyes and skin. Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation.	[3]
Storage (Powder)	2 years at -20°C	[1]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	[1]
General Storage	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition.	[3]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[3]

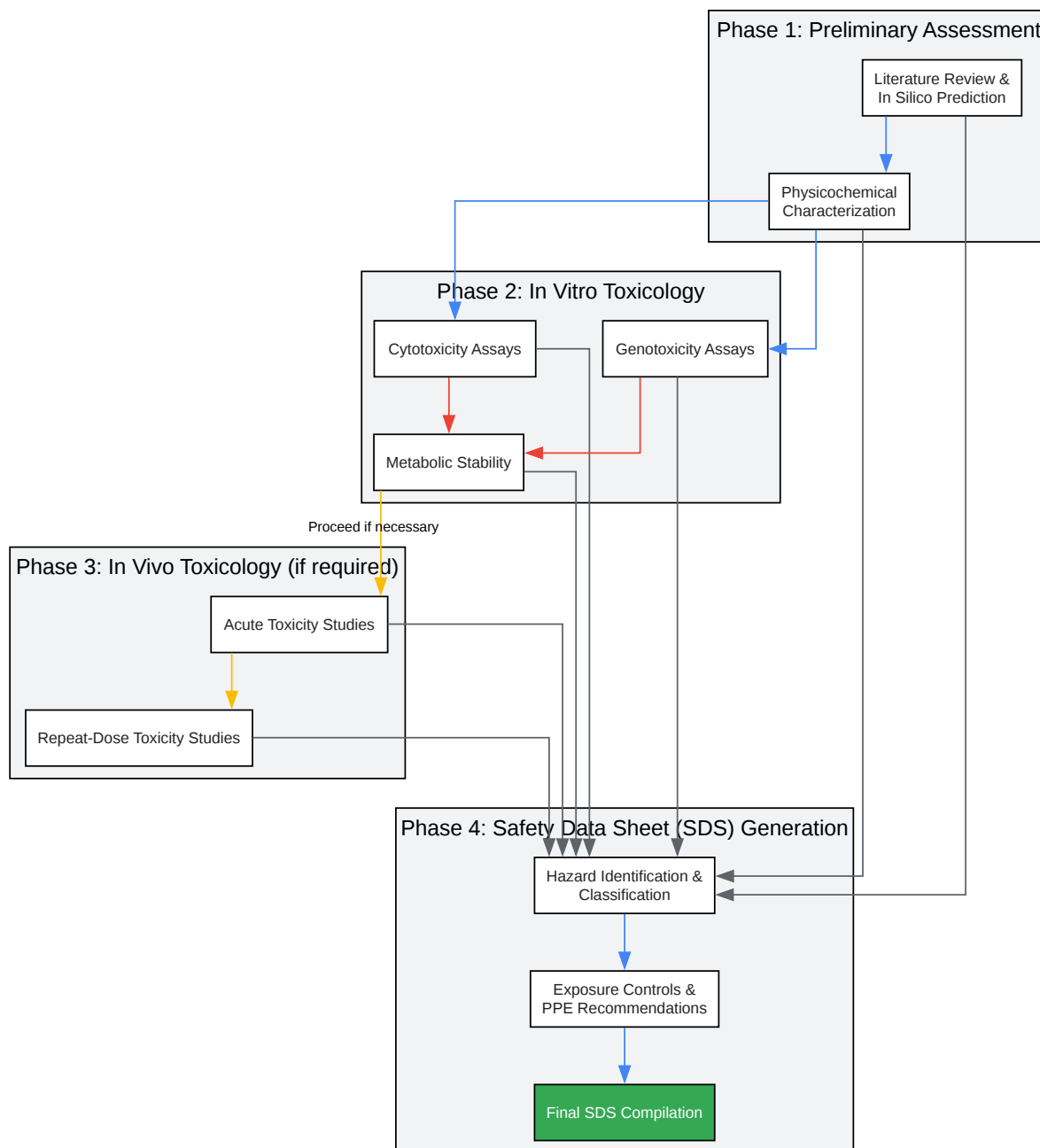
First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure	Reference
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.	[3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	[3]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.	[3]
Ingestion	Wash out mouth with water; Do NOT induce vomiting; call a physician.	[3]

Experimental Protocols and Workflows

While specific experimental safety protocols for **Hpk1-IN-16** are not publicly available, a general workflow for assessing the safety of a new chemical entity is presented below. This logical process ensures that potential hazards are identified and mitigated before extensive laboratory work commences.

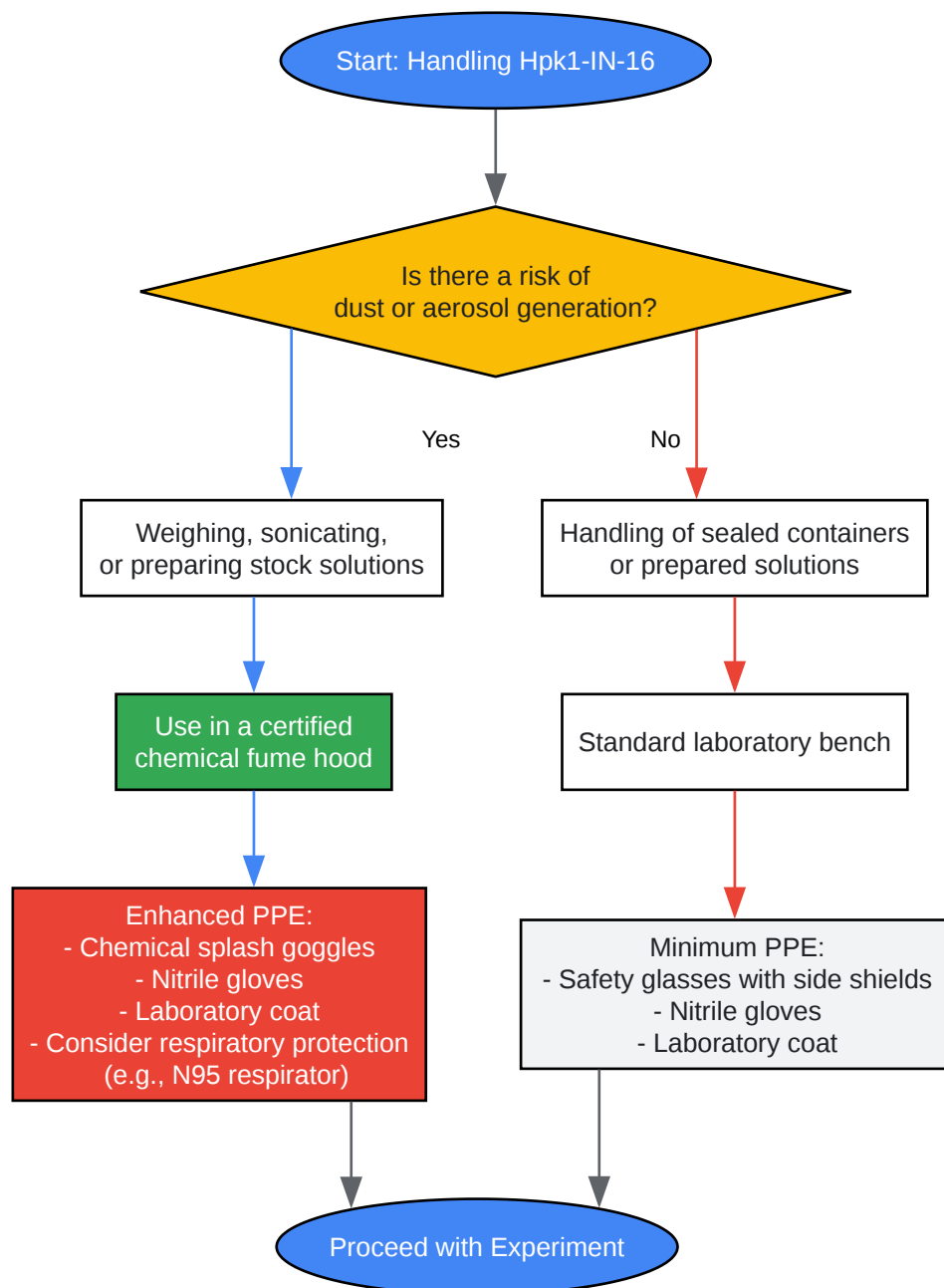


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Figure 1. A generalized workflow for the safety assessment of a novel chemical compound.

Personal Protective Equipment (PPE) and Handling Decision Pathway

The selection of appropriate PPE is paramount when working with **Hpk1-IN-16**. The following decision pathway illustrates the logic for selecting the correct level of protection based on the experimental procedure.



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Figure 2. Decision pathway for selecting appropriate PPE when handling **Hpk1-IN-16**.

Spill and Disposal Procedures

In the event of a spill, appropriate measures must be taken to prevent exposure and environmental contamination.

Procedure	Action	Reference
Spill Cleanup	Wear appropriate PPE. For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, contain the spill and follow institutional guidelines.	[3]
Waste Disposal	Dispose of contents/container to an approved waste disposal plant. Avoid release to the environment.	[3]

Stability and Reactivity

Hpk1-IN-16 is stable under recommended storage conditions.[3]

Condition	Information	Reference
Reactivity	No data available.	[3]
Chemical Stability	Stable under recommended storage conditions.	[3]
Possibility of Hazardous Reactions	No data available.	[3]
Conditions to Avoid	No data available.	[3]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[3]
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes.	[3]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. All laboratory personnel should be familiar with the complete Safety Data Sheet (SDS) and follow all institutional safety protocols.

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References

- 1. HPK1-IN-16 Datasheet DC Chemicals [dcchemicals.com]
- 2. HPK1-IN-16|CAS 2294965-95-8|DC Chemicals [dcchemicals.com]
- 3. HPK1-IN-16|2294965-95-8|MSDS [dcchemicals.com]
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